

Spectroscopic Characterization of 1-Azido-3-tert-butylbenzene: A Technical Guide

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Compound of Interest

Compound Name: 1-Azido-3-tert-butylbenzene

Cat. No.: B13566505

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This technical guide provides a comprehensive analysis of the spectroscopic data for **1-azido-3-tert-butylbenzene**, a key intermediate in synthetic organic chemistry. The document is designed for researchers, scientists, and professionals in drug development, offering in-depth insights into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) characteristics of this molecule. The guide emphasizes the causal relationships between molecular structure and spectral features, grounded in established scientific principles.

Introduction

1-Azido-3-tert-butylbenzene is a versatile organic compound featuring both an azide and a tert-butyl group on a benzene ring. The azide moiety serves as a valuable functional handle for "click chemistry" via 1,3-dipolar cycloaddition reactions, while the sterically bulky tert-butyl group influences the molecule's regioselectivity and physical properties.^[1] Accurate spectroscopic characterization is paramount for confirming the identity and purity of this compound in various synthetic applications. This guide will detail the expected spectroscopic signatures of **1-azido-3-tert-butylbenzene** and provide the underlying principles for their interpretation.

Molecular Structure and Symmetry

A clear understanding of the molecular structure is fundamental to interpreting its spectroscopic data.

Caption: Molecular structure of **1-Azido-3-tert-butylbenzene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.^[2]

¹H NMR Spectroscopy

The proton NMR spectrum of **1-azido-3-tert-butylbenzene** is expected to show distinct signals for the aromatic protons and the tert-butyl group protons.

Predicted ¹H NMR Data:

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 7.3	Triplet	1H	Ar-H
~ 7.1	Multiplet	2H	Ar-H
~ 6.9	Multiplet	1H	Ar-H
~ 1.3	Singlet	9H	-C(CH ₃) ₃

Interpretation:

- Aromatic Protons (6.9 - 7.3 ppm):** The four protons on the benzene ring are chemically non-equivalent due to the meta-substitution pattern, leading to a complex multiplet in the aromatic region.^{[3][4]} The electron-withdrawing nature of the azide group will generally deshield the aromatic protons, shifting them downfield.^[5] The specific splitting patterns arise from ortho, meta, and para couplings between the aromatic protons.
- tert-Butyl Protons (~ 1.3 ppm):** The nine protons of the tert-butyl group are chemically equivalent and do not have any adjacent protons to couple with, resulting in a characteristic sharp singlet.^[6] This signal is typically found in the upfield region of the spectrum.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the different carbon environments in the molecule.

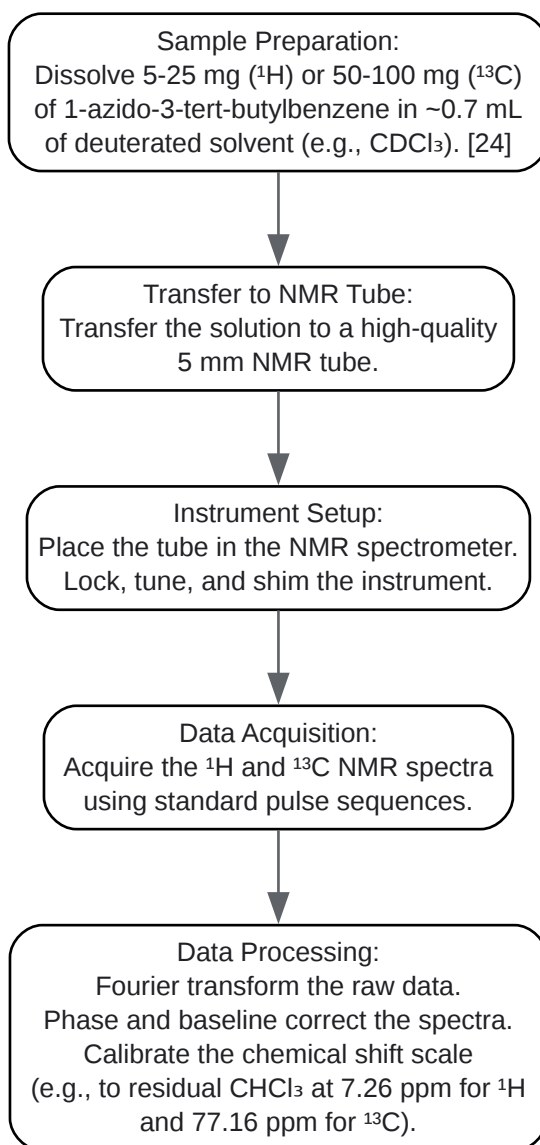
Predicted ^{13}C NMR Data:

Chemical Shift (δ , ppm)	Assignment
~ 152	Ar-C (ipso to $-\text{N}_3$)
~ 141	Ar-C (ipso to $-\text{C}(\text{CH}_3)_3$)
~ 129	Ar-CH
~ 124	Ar-CH
~ 119	Ar-CH
~ 118	Ar-CH
~ 35	$-\text{C}(\text{CH}_3)_3$
~ 31	$-\text{C}(\text{CH}_3)_3$

Interpretation:

- Aromatic Carbons (118 - 152 ppm): The benzene ring will show six distinct signals for the six aromatic carbons, as there is no plane of symmetry that would make any of them equivalent. [7][8] The carbon atom attached to the electron-withdrawing azide group (ipso-carbon) is expected to be significantly deshielded and appear at the lowest field (~152 ppm). The ipso-carbon attached to the tert-butyl group will also be downfield (~141 ppm). The remaining four aromatic carbons will resonate in the typical aromatic region.[9]
- tert-Butyl Carbons (~31 and 35 ppm): The quaternary carbon of the tert-butyl group will appear around 35 ppm, and the three equivalent methyl carbons will give a single, more intense signal around 31 ppm.[10]

Experimental Protocol for NMR Spectroscopy



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Caption: Workflow for NMR data acquisition.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying functional groups within a molecule.[11]

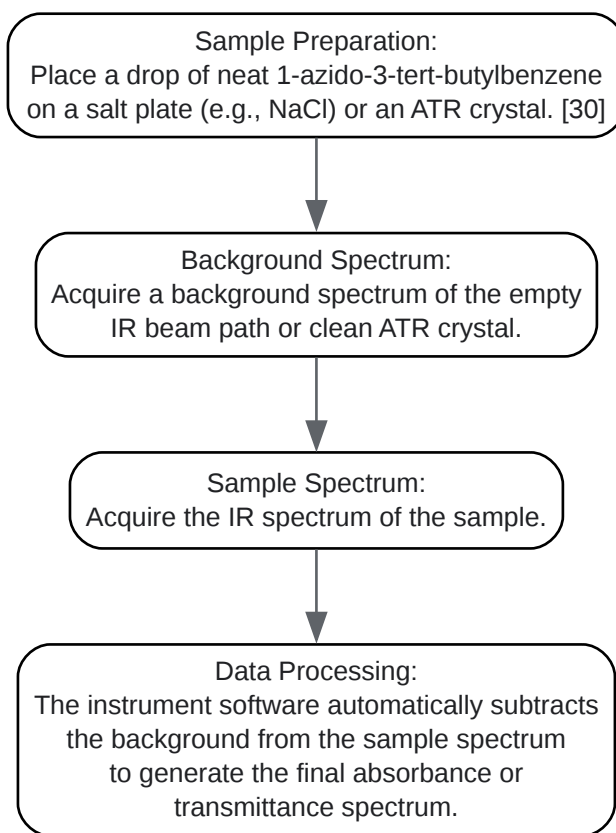
Predicted IR Data:

Wavenumber (cm ⁻¹)	Intensity	Assignment
~ 2100	Strong, Sharp	Asymmetric N ₃ stretch
3100 - 3000	Medium	Aromatic C-H stretch
2960 - 2870	Medium	Aliphatic C-H stretch
1600 - 1450	Medium	Aromatic C=C stretch

Interpretation:

- Azide Stretch (~ 2100 cm⁻¹): The most characteristic feature in the IR spectrum of **1-azido-3-tert-butylbenzene** is the strong and sharp absorption band around 2100 cm⁻¹. This peak is due to the asymmetric stretching vibration of the azide (-N₃) functional group and is a highly reliable diagnostic tool for its presence.[\[1\]](#)[\[5\]](#)
- Aromatic C-H Stretch (3100 - 3000 cm⁻¹): The stretching vibrations of the C-H bonds on the aromatic ring typically appear at wavenumbers slightly above 3000 cm⁻¹.[\[12\]](#)
- Aliphatic C-H Stretch (2960 - 2870 cm⁻¹): The C-H stretching vibrations of the methyl groups in the tert-butyl substituent will be observed in this region.
- Aromatic C=C Stretch (1600 - 1450 cm⁻¹): The carbon-carbon double bond stretching vibrations within the benzene ring give rise to a series of absorptions in this region.[\[12\]](#)

Experimental Protocol for FTIR Spectroscopy (Liquid Sample)



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Caption: Workflow for FTIR data acquisition.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.[13] Electron Ionization (EI) is a common technique for volatile organic compounds.[14]

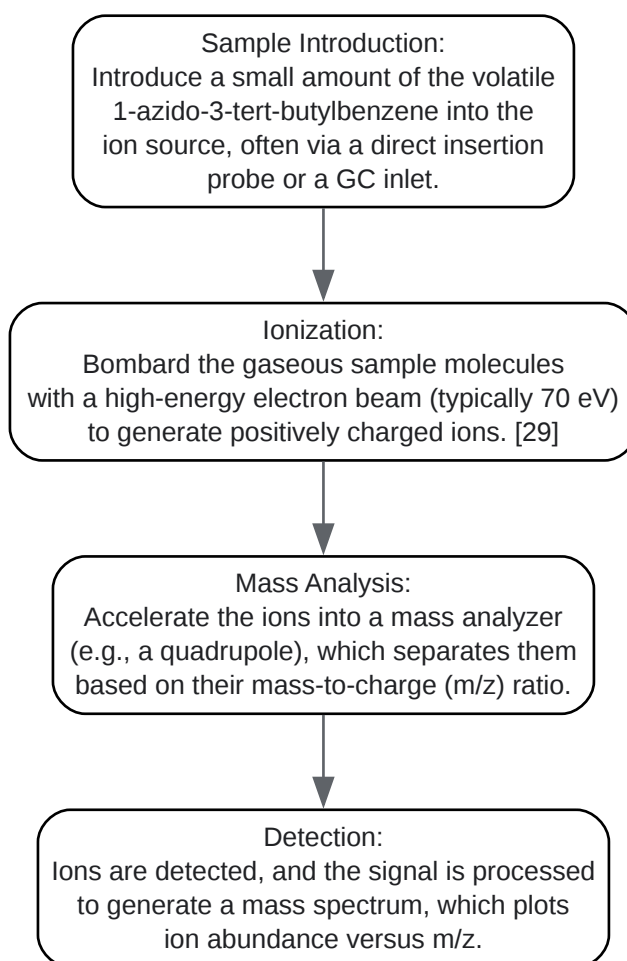
Predicted Mass Spectrometry Data (EI):

m/z	Relative Intensity	Assignment
175	Moderate	$[M]^+$ (Molecular Ion)
147	High	$[M - N_2]^+$
132	High	$[M - N_2 - CH_3]^+$ (Base Peak)
91	Moderate	$[C_7H_7]^+$

Interpretation:

- Molecular Ion ($[M]^+$, m/z 175): The molecular ion peak corresponds to the intact molecule with one electron removed. For **1-azido-3-tert-butylbenzene** ($C_{10}H_{13}N_3$), the molecular weight is approximately 175.24 g/mol .
- Loss of Nitrogen ($[M - N_2]^+$, m/z 147): A characteristic fragmentation pathway for aryl azides is the loss of a neutral nitrogen molecule (N_2), which has a mass of 28 amu.[\[15\]](#)[\[16\]](#) This results in a prominent peak at m/z 147.
- Loss of a Methyl Radical ($[M - N_2 - CH_3]^+$, m/z 132): Following the loss of nitrogen, the resulting radical cation can undergo further fragmentation. A common fragmentation for tert-butyl substituted benzenes is the loss of a methyl radical (CH_3), which has a mass of 15 amu.[\[17\]](#)[\[18\]](#) This fragment at m/z 132 is often the base peak in the spectrum.
- Tropylium Ion ($[C_7H_7]^+$, m/z 91): Further fragmentation can lead to the formation of the stable tropylium ion, a common fragment in the mass spectra of alkylbenzenes.

Experimental Protocol for Electron Ionization Mass Spectrometry



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Caption: Workflow for EI-MS data acquisition.

Conclusion

The spectroscopic characterization of **1-azido-3-tert-butylbenzene** is a multi-faceted process that relies on the complementary information provided by NMR, IR, and MS techniques. The ^1H and ^{13}C NMR spectra reveal the detailed carbon-hydrogen framework, the IR spectrum confirms the presence of the key azide functional group, and the mass spectrum provides the molecular weight and characteristic fragmentation patterns. By understanding the principles behind these spectroscopic methods and their application to this specific molecule, researchers can confidently verify its structure and purity, ensuring the success of subsequent synthetic endeavors.

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